

Technical Guide: Solubility Profiling of 5-Methylpyrazin-2-amine HCl[1]

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Compound of Interest

Compound Name: 5-Methylpyrazin-2-amine
hydrochloride
CAS No.: 1159824-25-5
Cat. No.: B1522261

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Compound Identity:

- IUPAC Name: **5-Methylpyrazin-2-amine hydrochloride**[1][2]
- CAS Number: 1159824-25-5 (HCl salt); 5521-58-4 (Free base)[1]
- Molecular Formula: C
H
N
[1][2][3] · HCl
- Molecular Weight: 145.59 g/mol (Salt); 109.13 g/mol (Base)[1]

Part 1: Physicochemical Solubility Mechanics

Understanding the solubility of this compound requires analyzing the interaction between the protonated pyrazine lattice and the solvent systems. Unlike the free base, the hydrochloride salt possesses a distinct ionic character that dictates its behavior in polar aprotic (DMSO) versus polar protic (Methanol) solvents.

DMSO (Dimethyl Sulfoxide)

Solubility Status: High (Primary Stock Solvent)[1]

- Mechanism: DMSO is a polar aprotic solvent with a high dielectric constant ().[1] It effectively solvates the 5-Methylpyrazin-2-amine cation through strong ion-dipole interactions.[1] The sulfoxide oxygen acts as a hard hydrogen bond acceptor, stabilizing the protonated amine moiety.
- Benchmark: Typical stock solutions are prepared at 50 mg/mL (approx. 340 mM).[1] Saturation limits often exceed 100 mg/mL, but viscosity issues may arise at these concentrations.

Methanol (MeOH)

Solubility Status: Moderate to High[1]

- Mechanism: Methanol is a polar protic solvent. It dissolves the HCl salt via hydrogen bonding and solvation of the chloride counter-ion.
- Thermodynamic Constraint: While soluble, the lattice energy of the HCl crystal is significant. In "dry" methanol, solubility is high, but the presence of water (from hygroscopicity) can alter the solubility equilibrium, occasionally leading to "oiling out" if the ionic strength changes rapidly during dilution.
- Benchmark: Typically soluble at 10–20 mg/mL. Preferred for intermediate dilutions rather than long-term stock storage due to solvent evaporation rates.[1]

Solubility Comparison Table

| Feature | DMSO | Methanol | Water |
|-------------------------|--------------------|------------------------|---------------------------|
| Solubility Limit (Est.) | > 50 mg/mL | ~20 mg/mL | > 10 mg/mL (pH dependent) |
| Primary Use | Cryo-storage Stock | Intermediate Dilution | Assay Buffer (Final Step) |
| Stability Risk | Low (Hygroscopic) | Moderate (Evaporation) | pH Drift / Hydrolysis |
| Freezing Point | 19 °C (Solidifies) | -97 °C (Liquid) | 0 °C |

Part 2: Experimental Protocols

Protocol A: Preparation of 50 mM Master Stock (DMSO)

Target Volume: 10 mL Target Concentration: 50 mM (7.28 mg/mL)[1]

- Weighing: Accurately weigh 72.8 mg of 5-Methylpyrazin-2-amine HCl into a sterile, antistatic weighing boat.
 - Note: The HCl salt is hygroscopic.[4] Minimize exposure to ambient humidity.
- Vessel Prep: Transfer the solid into a 15 mL amber glass vial (borosilicate).
 - Why Amber? Pyrazines can be photosensitive over long durations.
- Solvent Addition: Add 5.0 mL of anhydrous DMSO (Grade: 99.9%).
- Dissolution: Vortex at medium speed for 30 seconds.
 - Visual Check: Solution should be clear and colorless to pale yellow. If particulates persist, sonicate at 40 kHz for 5 minutes (bath temperature < 30 °C).
- Volume Adjustment: Add the remaining DMSO to reach a final volume of 10.0 mL.
- Storage: Aliquot into 500

L cryovials. Store at -20 °C (1 month) or -80 °C (6 months).

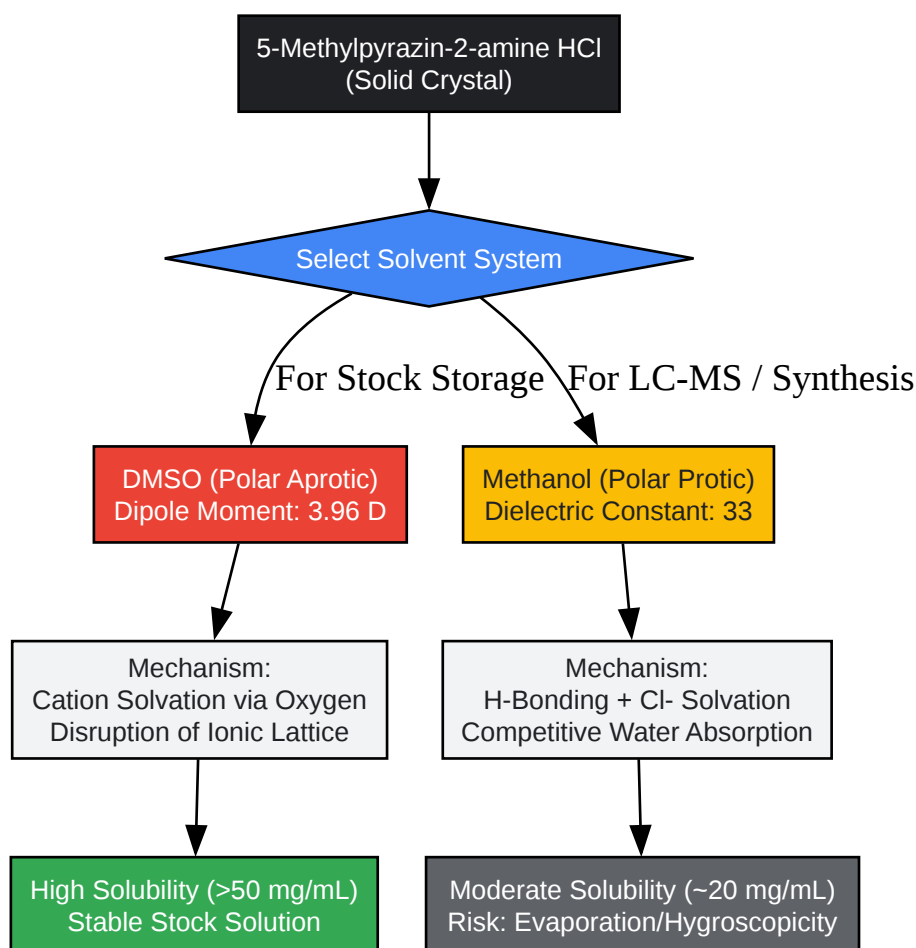
Protocol B: Saturation Limit Determination (Shake-Flask Method)

Use this protocol if your specific batch requires precise solubility limits (e.g., for formulation studies).[1]

- Excess Addition: Add 100 mg of compound to 1 mL of solvent (DMSO or MeOH) in a clear HPLC vial.
- Equilibration: Agitate at 25 °C for 24 hours (orbital shaker at 200 rpm).
- Filtration: Filter the supernatant using a 0.22 μm PTFE syringe filter.
 - Critical: Pre-warm the syringe and filter to 25 °C to prevent precipitation during filtration.
- Quantification: Dilute the filtrate 1:100 in mobile phase and analyze via HPLC-UV (254 nm) against a standard curve.

Part 3: Visualization of Solubility Logic

The following diagram illustrates the decision matrix for solvent selection and the mechanistic pathway for dissolution.



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Figure 1: Decision matrix for solvent selection based on physicochemical interactions.

Part 4: Troubleshooting & Stability

Common Issue: "Salting Out" in Aqueous Dilution

When diluting a high-concentration DMSO stock (e.g., 50 mM) directly into a high-salt buffer (e.g., PBS + MgCl

), the compound may precipitate due to the "common ion effect" or sudden polarity shift.[1]

- Solution: Perform an intermediate dilution step.

- Step 1: 50 mM Stock (DMSO)

5 mM Working Solution (1:10 in Water/MeOH 50:50).[1]

- Step 2: 5 mM Working

Final Assay Buffer.

Storage Warning

- DMSO: DMSO is hygroscopic. Repeated freeze-thaw cycles introduce water, which can degrade the HCl salt over time (hydrolysis of the pyrazine ring is slow but possible).[1] Use single-use aliquots.
- Methanol: Do not store methanolic solutions in unsealed containers; evaporation will rapidly change the concentration, invalidating IC data.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1159824-25-5, **5-Methylpyrazin-2-amine hydrochloride**. [1] Retrieved from [Link][1]
- Reichardt, C. (2003). Solvents and Solvent Effects in Organic Chemistry. Wiley-VCH. [1] (Authoritative text on solvation mechanisms in DMSO vs. MeOH).
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Sources

- 1. Buy 3-(4-chlorophenyl)-5-methyl-N-[(oxolan-2-yl)methyl]pyrazolo[1,5-a]pyrimidin-7-amine (EVT-3075291) | 900291-82-9 [evitachem.com]
- 2. 5-methylpyrazin-2-amine | 1159824-25-5 [amp.chemicalbook.com]
- 3. PubChemLite - 5-methylpyrazin-2-amine (C5H7N3) [pubchemlite.lcsb.uni.lu]

- [4. Sciencemadness Discussion Board - Solubility of organic amine salts - Powered by XMB 1.9.11 \[sciencemadness.org\]](#)
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